

Technical Guide on the Solubility and Stability of Rlft-NH2

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Compound of Interest

Compound Name: Rlft-NH2

Cat. No.: B561576

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the essential physicochemical properties of the peptide **Rlft-NH2**, with a focus on its solubility and stability. The information and protocols herein are intended to support researchers and professionals in the development of peptide-based therapeutics. For the purpose of this guide, **Rlft-NH2** is defined as a pentapeptide with the sequence Arginine-Leucine-Leucine-Phenylalanine-Threonine, with an amidated C-terminus.

Physicochemical Properties of Rlft-NH2

The solubility and stability of a peptide are intrinsically linked to its amino acid sequence and structure.

- Sequence: Arg-Leu-Leu-Phe-Thr-NH2
- Molecular Formula: C33H58N8O5
- Molecular Weight: 662.87 g/mol
- Theoretical Isoelectric Point (pI): The pI is the pH at which the peptide has a net zero charge. The presence of a basic Arginine residue and the N-terminal amine, with no acidic residues, results in a basic pI.

- Charge at Neutral pH: At a physiological pH of ~7, the Arginine residue and the N-terminal amine will be protonated, giving the peptide a net positive charge.[1][2][3]

Solubility of RIIft-NH2

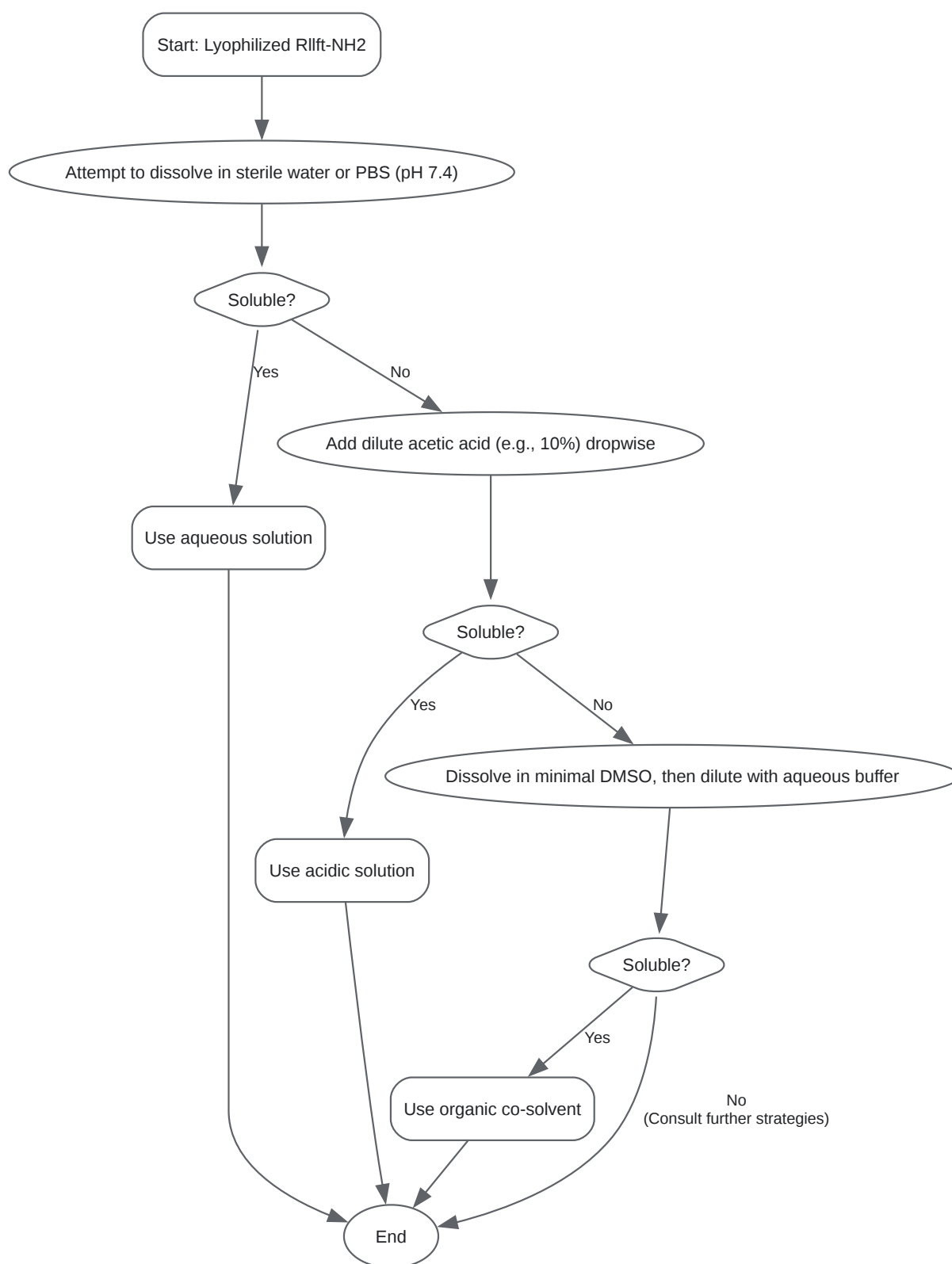
The solubility of a peptide is a critical parameter for its formulation and delivery. The following sections provide a guide to predicting and experimentally determining the solubility of **RIIft-NH2**.

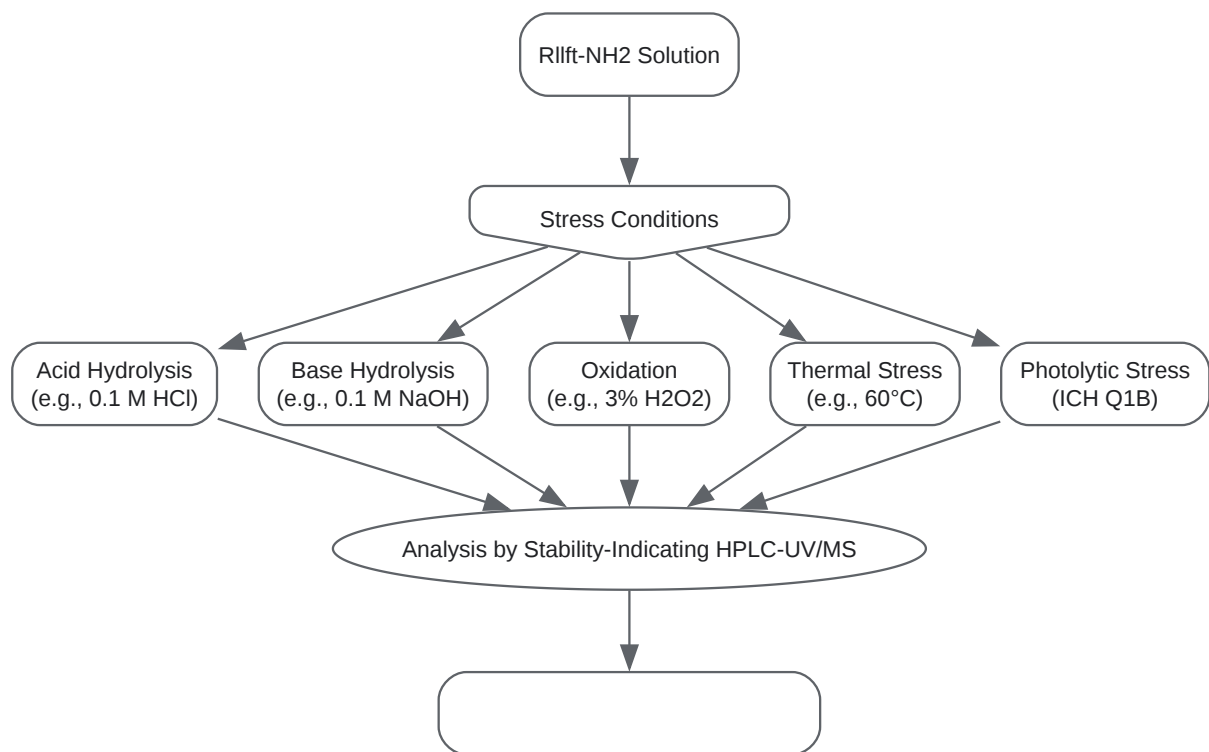
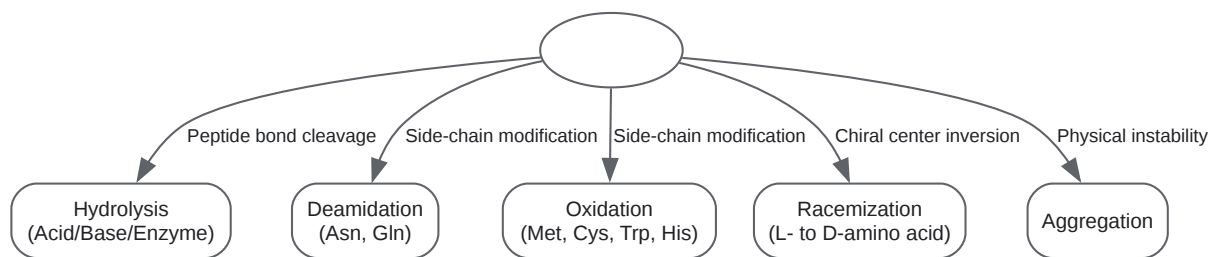
Based on its amino acid composition, **RIIft-NH2** is predicted to have the following solubility characteristics:

- Aqueous Solubility: Due to the presence of the hydrophilic Arginine and Threonine residues, and the net positive charge at neutral pH, **RIIft-NH2** is expected to be soluble in aqueous solutions.[4] However, the presence of hydrophobic residues (Leucine and Phenylalanine) may limit its solubility at high concentrations.
- pH-Dependent Solubility: As a basic peptide, **RIIft-NH2** is expected to be more soluble at a lower pH.[4]
- Organic Solvents: For very high concentrations or if aggregation is observed, the use of organic solvents like Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), or Acetonitrile (ACN) may be necessary to achieve complete dissolution.[2][3][5][6]

A systematic approach should be taken to determine the optimal solvent for **RIIft-NH2**. It is recommended to test the solubility of a small amount of the peptide before dissolving the entire sample.[3]

Experimental Workflow for Solubility Testing





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